

Proper Disposal of 6-Nitropyridin-3-amine: A Safety and Logistics Guide

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Compound of Interest

Compound Name: 6-Nitropyridin-3-amine

Cat. No.: B085077

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **6-Nitropyridin-3-amine** (CAS Number: 14916-65-5). Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. This compound is toxic if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure.

I. Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is imperative to handle **6-Nitropyridin-3-amine** in a controlled environment, adhering to strict safety protocols.

- **Personal Protective Equipment (PPE):** A comprehensive PPE strategy is the first line of defense against accidental exposure. The following should be worn at all times when handling this compound:
 - **Eye/Face Protection:** Chemical safety goggles or a face shield.
 - **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or flame-retardant antistatic protective clothing.
 - **Respiratory Protection:** A NIOSH/MSHA or European Standard EN 149 approved respirator, especially if there is a risk of dust formation or if exposure limits are exceeded.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Engineering Controls: All handling of **6-Nitropyridin-3-amine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize the risk of inhalation.[\[1\]](#) Eyewash stations and safety showers must be readily accessible.[\[1\]](#)[\[2\]](#)[\[3\]](#)

II. Quantitative Data for Safe Handling and Disposal

Understanding the physicochemical properties of **6-Nitropyridin-3-amine** is crucial for its safe handling and disposal.

Property	Value	Source
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[4]
Molecular Weight	139.11 g/mol	[4]
Appearance	Light yellow powder solid	[1]
Melting Point/Range	55 - 63 °C / 131 - 145 °F	[1]
Boiling Point/Range	204 - 248 °C / 399.2 - 478 °F	[1]
Flash Point	92 °C / 197.6 °F	[1]

III. Step-by-Step Disposal Protocol

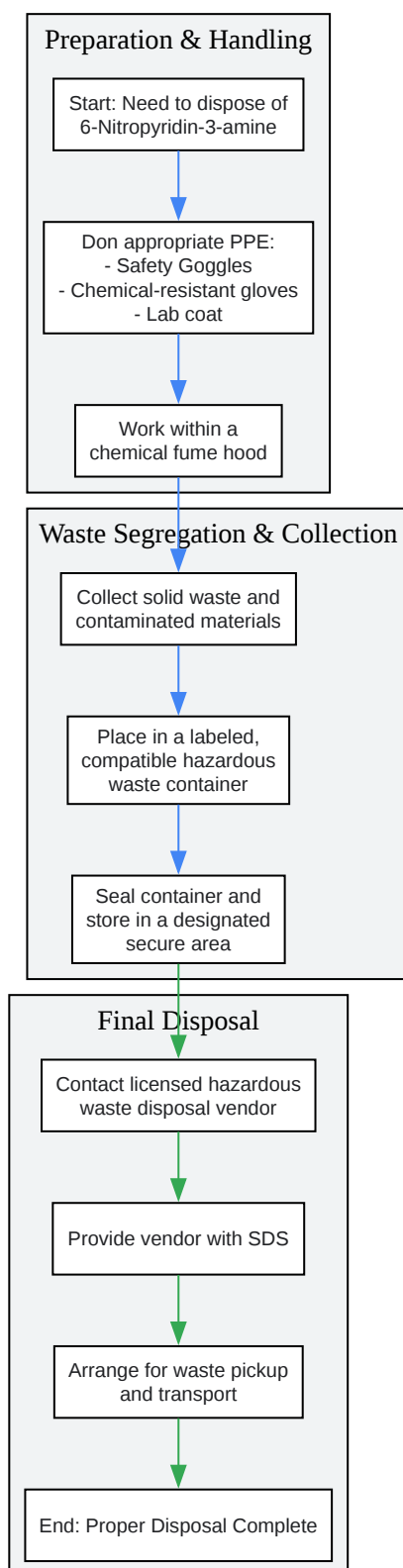
The primary principle for the disposal of **6-Nitropyridin-3-amine** is that it must be treated as hazardous waste. Under no circumstances should it be disposed of in the regular trash or discharged into the sanitary sewer system.[\[1\]](#)[\[5\]](#)

- Waste Collection:
 - Collect waste **6-Nitropyridin-3-amine** and any materials contaminated with it (e.g., gloves, weighing papers, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container.
 - The container must be kept tightly closed and stored in a well-ventilated, secure area, away from incompatible materials such as acids and strong oxidizing agents.[\[1\]](#)

- Container Labeling:
 - The waste container must be labeled with the words "Hazardous Waste" and the full chemical name: "**6-Nitropyridin-3-amine**".
 - Include any other relevant hazard warnings as indicated by the safety data sheet (SDS).
- Spill and Accidental Release Management:
 - In the event of a spill, evacuate the area of non-essential personnel.
 - Wearing the appropriate PPE, prevent the further spread of the material. Avoid the generation of dust.[\[1\]](#)
 - Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[\[1\]](#)[\[6\]](#)
 - Decontaminate the spill area thoroughly.
- Professional Disposal:
 - The disposal of **6-Nitropyridin-3-amine** must be conducted by a licensed and reputable chemical waste disposal company.[\[5\]](#)
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and disposal.
 - The recommended disposal method is controlled incineration with flue gas scrubbing or removal to a licensed chemical destruction plant.[\[5\]](#)
- Contaminated Packaging:
 - Empty containers should be triple-rinsed (or equivalent). The rinsate should be collected and treated as hazardous waste.
 - After rinsing, the container can be offered for recycling or reconditioning. Alternatively, it can be punctured to render it unusable for other purposes.[\[5\]](#)

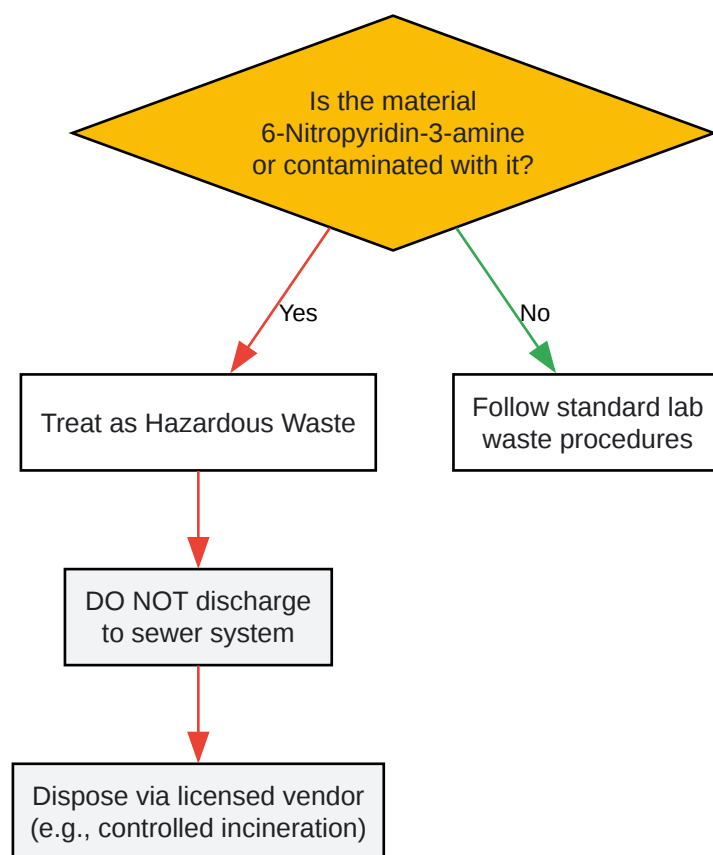
IV. Experimental Workflow and Disposal Logic

The following diagrams illustrate the logical flow for the proper disposal of **6-Nitropyridin-3-amine**.



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Caption: Workflow for the safe handling and disposal of **6-Nitropyridin-3-amine**.



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Caption: Decision pathway for waste classification of **6-Nitropyridin-3-amine**.

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